

2-Chloroaniline hydrochloride- $^{13}\text{C}_6$ chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloroaniline hydrochloride- $^{13}\text{C}_6$

Cat. No.: B12415814

[Get Quote](#)

Technical Guide: 2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of 2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$, its applications as an internal standard, and representative experimental protocols. This isotopically labeled compound is a critical tool in quantitative analytical studies, particularly in mass spectrometry-based assays.

Chemical and Physical Properties

2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$ is the hydrochloride salt of 2-chloroaniline, where all six carbon atoms of the benzene ring are the ^{13}C isotope. This isotopic labeling provides a distinct mass shift, making it an ideal internal standard for quantitative analysis of 2-chloroaniline and related compounds.

General Properties

The following table summarizes the key chemical properties of 2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$.

Property	Value	Source
Chemical Name	2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$	-
CAS Number	1261170-86-8	[1]
Molecular Formula	$^{13}\text{C}_6\text{H}_7\text{Cl}_2\text{N}$	
Molecular Weight	169.99 g/mol	
Isotopic Purity	≥ 99 atom % ^{13}C	
Chemical Purity	$\geq 98\%$ (CP)	
Physical Form	Solid	
Color	White to off-white	[1]
Storage Temperature	2-8°C	
SMILES String	<chem>N[13C]1=--INVALID-LINK-- [13CH]=[13CH][13CH]= [13CH]1.Cl</chem>	

Physical Properties of Unlabeled 2-Chloroaniline Hydrochloride

Precise physical property data for the $^{13}\text{C}_6$ labeled compound are not readily available in the public domain. However, the physical properties of the unlabeled 2-Chloroaniline Hydrochloride can be used as a close approximation.

Property	Value	Source
Melting Point	220°C (sublimates)	[2]
Boiling Point	Not available	-
Solubility	Soluble in water and methanol.	[2]

Spectroscopic Data

Detailed spectroscopic data for 2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$ are not publicly available. Researchers should obtain a certificate of analysis from the supplier or perform their own spectroscopic analysis. The expected spectral characteristics are outlined below.

Technique	Expected Characteristics
^1H NMR	The proton NMR spectrum is expected to be similar to that of unlabeled 2-chloroaniline hydrochloride, showing characteristic signals for the aromatic and amine protons.
^{13}C NMR	The ^{13}C NMR spectrum will show signals for the six ^{13}C -labeled carbon atoms in the aromatic ring. The chemical shifts will be similar to the unlabeled compound, but the signals will be significantly enhanced due to the isotopic enrichment.
Mass Spectrometry (MS)	The mass spectrum will show a molecular ion peak corresponding to the $^{13}\text{C}_6$ -labeled cation. The key feature is a mass shift of +6 amu compared to the unlabeled compound.
Infrared (IR) Spectroscopy	The IR spectrum is expected to be very similar to the unlabeled compound, with characteristic absorption bands for N-H, C-H, C=C (aromatic), and C-Cl bonds.

Synthesis

A detailed experimental protocol for the synthesis of 2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$ is not publicly available. However, a general synthetic strategy would involve the use of a $^{13}\text{C}_6$ -labeled benzene ring as a starting material. A plausible synthetic route is the reduction of 1-chloro-2-nitrobenzene- $^{13}\text{C}_6$.

The synthesis of the unlabeled 2-chloroaniline typically involves the reduction of 2-nitrochlorobenzene with iron filings in the presence of a mineral acid like hydrochloric acid.^[3]

The resulting 2-chloroaniline is then treated with hydrochloric acid to form the hydrochloride salt. A similar procedure would be followed for the $^{13}\text{C}_6$ -labeled analogue.

Applications in Research and Drug Development

The primary application of 2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$ is as an internal standard in quantitative analytical methods, particularly those employing mass spectrometry.^[1]

Key Applications:

- **Pharmacokinetic Studies:** To accurately quantify the concentration of a drug candidate containing the 2-chloroaniline moiety in biological matrices such as plasma, urine, or tissue homogenates.
- **Metabolism Studies:** To track and quantify the formation of metabolites derived from a parent drug containing the 2-chloroaniline structure.
- **Environmental Analysis:** For the precise quantification of 2-chloroaniline, a known environmental contaminant, in various environmental samples.
- **Toxicology Studies:** To support toxicological assessments by providing accurate concentration measurements of 2-chloroaniline in exposure studies.

The use of a stable isotope-labeled internal standard like 2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$ is crucial for correcting for variations in sample preparation, instrument response, and matrix effects, thereby ensuring the accuracy and precision of the analytical results.

Experimental Protocols

General Protocol for Use as an Internal Standard in LC-MS/MS Analysis

This protocol provides a general workflow for the use of 2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$ as an internal standard for the quantification of unlabeled 2-chloroaniline in a biological matrix.

Materials:

- 2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$ (Internal Standard, IS)

- Unlabeled 2-chloroaniline (Analyte)
- Biological matrix (e.g., plasma, urine)
- High-purity solvents (e.g., methanol, acetonitrile, water)
- Formic acid or other suitable mobile phase modifier
- LC-MS/MS system

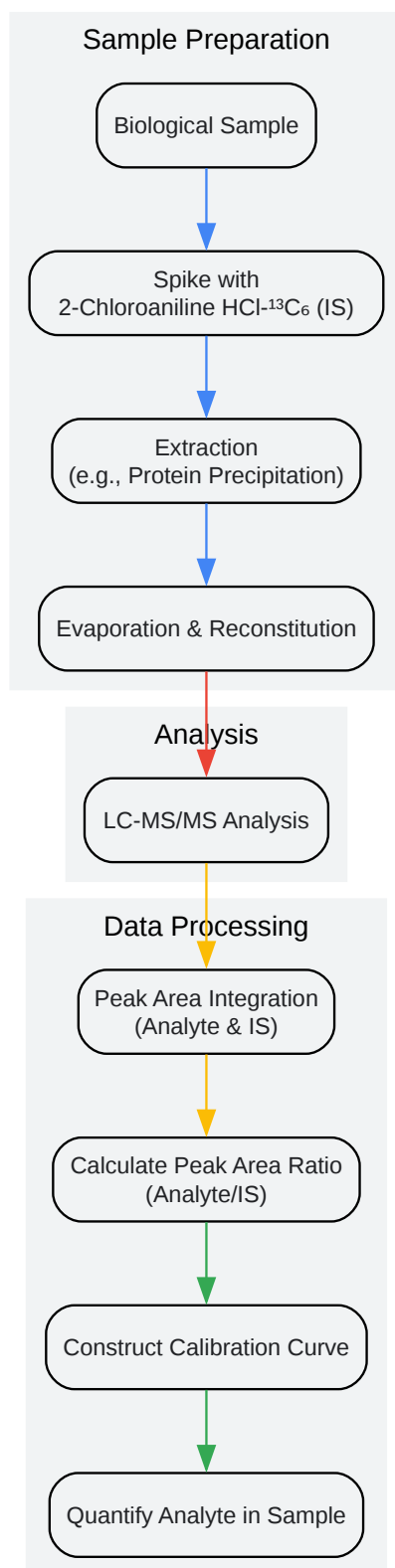
Procedure:

- Preparation of Stock Solutions:
 - Prepare a stock solution of the analyte (e.g., 1 mg/mL) in a suitable solvent (e.g., methanol).
 - Prepare a stock solution of the internal standard (IS), 2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$, (e.g., 1 mg/mL) in the same solvent.
- Preparation of Calibration Standards and Quality Control Samples:
 - Prepare a series of calibration standards by spiking known concentrations of the analyte into the biological matrix.
 - Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.
 - To each calibration standard and QC sample, add a fixed concentration of the IS.
- Sample Preparation (Protein Precipitation - Example for Plasma):
 - To an aliquot of the plasma sample (calibration standard, QC, or unknown), add the IS solution.
 - Add 3 volumes of cold acetonitrile or methanol to precipitate the proteins.
 - Vortex the samples and centrifuge at high speed.

- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase.
- LC-MS/MS Analysis:
 - Inject the prepared samples onto the LC-MS/MS system.
 - Develop a suitable LC method to achieve chromatographic separation of the analyte and IS from other matrix components.
 - Optimize the MS/MS parameters (e.g., precursor ion, product ion, collision energy) for both the analyte and the IS in multiple reaction monitoring (MRM) mode.
- Data Analysis:
 - Integrate the peak areas of the analyte and the IS.
 - Calculate the peak area ratio (analyte/IS).
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte for the calibration standards.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

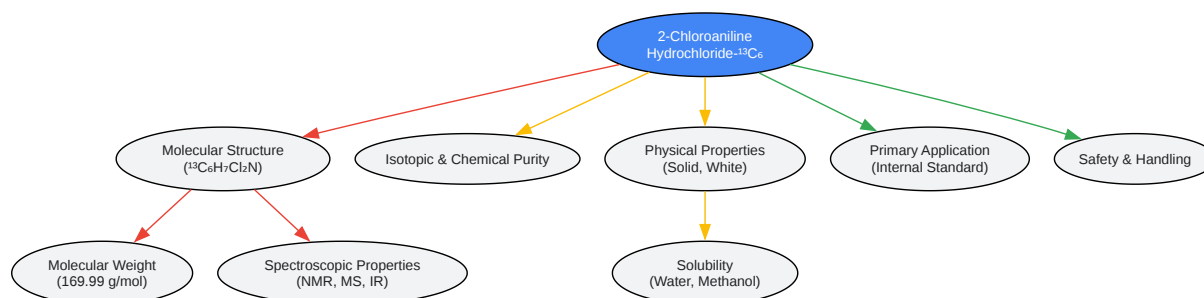
Workflow for Quantitative Analysis Using a ^{13}C -Labeled Internal Standard



[Click to download full resolution via product page](#)

Caption: Workflow for quantitative analysis using a ¹³C-labeled internal standard.

Logical Relationships of Chemical Properties



[Click to download full resolution via product page](#)

Caption: Interrelation of the chemical properties of 2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$.

Safety Information

2-Chloroaniline and its salts are toxic. Appropriate safety precautions must be taken when handling this compound.

- Hazard Classifications: Acute Toxicity (Oral, Dermal), Eye Irritation, Specific Target Organ Toxicity (Repeated Exposure), and Hazardous to the Aquatic Environment.
- Signal Word: Danger
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection. Work in a well-ventilated area or under a fume hood.
- Handling: Avoid contact with skin and eyes. Do not breathe dust.
- Storage: Store in a tightly closed container in a dry and well-ventilated place at the recommended temperature (2-8°C).

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Chloroaniline Hydrochloride- $^{13}\text{C}_6$ is a high-purity, stable isotope-labeled compound that serves as an invaluable tool for researchers in drug development, environmental science, and toxicology. Its use as an internal standard in mass spectrometry-based quantitative assays ensures the accuracy, precision, and reliability of analytical data. While specific experimental data for the labeled compound is limited in public literature, this guide provides a comprehensive overview of its properties and a practical framework for its application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 2-CHLOROANILINE HYDROCHLORIDE | 137-04-2 [chemicalbook.com]
- 3. 2-CHLOROANILINE - Ataman Kimya [atamanchemicals.com]
- To cite this document: BenchChem. [2-Chloroaniline hydrochloride- $^{13}\text{C}_6$ chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12415814#2-chloroaniline-hydrochloride-13c6-chemical-properties\]](https://www.benchchem.com/product/b12415814#2-chloroaniline-hydrochloride-13c6-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com